

Personal protective equipment for handling Fenofibric acid ethyl ester

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Compound of Interest

Compound Name: Fenofibric acid ethyl ester

Cat. No.: B194606

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Essential Safety and Handling Guide for Fenofibric Acid Ethyl Ester

Disclaimer: No specific Safety Data Sheet (SDS) for **Fenofibric acid ethyl ester** was located. The following guidance is based on the safety data for the closely related compounds, Fenofibric acid and Fenofibrate. It is imperative to handle this compound with caution, assuming it presents similar hazards.

This guide provides essential, immediate safety and logistical information for researchers, scientists, and drug development professionals handling **Fenofibric acid ethyl ester**. The procedural steps outlined below are designed to ensure safe operational handling and disposal.

I. Personal Protective Equipment (PPE)

Given that **Fenofibric acid ethyl ester** is an active pharmaceutical ingredient (API), stringent personal protective measures are necessary to prevent exposure.^{[1][2][3]} The recommended PPE includes:

- Hand Protection: Chemical-resistant gloves, such as nitrile or neoprene, are required.^[2] Gloves must be inspected before use and disposed of properly after handling.^[4]

- **Eye and Face Protection:** Safety glasses with side-shields or chemical safety goggles are mandatory to protect against dust particles and splashes.[\[4\]](#)[\[5\]](#)
- **Skin and Body Protection:** A lab coat or a protective suit, such as those made from Tyvek®, should be worn to prevent skin contact.[\[6\]](#) For tasks with a higher risk of dust generation, coveralls may be necessary.
- **Respiratory Protection:** In well-ventilated areas, respiratory protection may not be required. However, if dust is generated, a NIOSH-approved respirator is essential.[\[7\]](#)

II. Health Hazard Information

The primary health hazards associated with fenofibric acid, a closely related compound, are:

- **Acute Oral Toxicity:** Harmful if swallowed.[\[8\]](#)[\[9\]](#)
- **Environmental Hazard:** Very toxic to aquatic life with long-lasting effects.[\[8\]](#)[\[9\]](#)

It is crucial to avoid ingestion and release into the environment.[\[8\]](#) The toxicological properties of **Fenofibric acid ethyl ester** have not been fully investigated, and it should be handled as a potentially hazardous substance.[\[7\]](#)

III. Quantitative Data Summary

Due to the lack of specific data for **Fenofibric acid ethyl ester**, the following table summarizes key information for the parent compound, Fenofibric acid.

Property	Value	Source
Chemical Formula	C ₁₇ H ₁₅ ClO ₄	[8]
Molecular Weight	318.75 g/mol	[4]
Appearance	White powder	[4]
Melting Point	177-179 °C	[9]
Oral LD50 (Rat)	1242 mg/kg	[8] [10]
Occupational Exposure Limits	Not established	[4] [11]

IV. Safe Handling and Storage

Handling:

- Avoid contact with skin and eyes.[4]
- Prevent dust formation and inhalation.[4][7]
- Use in a well-ventilated area, preferably in a chemical fume hood.[4]
- Wash hands thoroughly after handling.[8]
- Do not eat, drink, or smoke in the handling area.[8]

Storage:

- Store in a cool, dry, and well-ventilated place.[4]
- Keep the container tightly closed.[4]
- Store away from incompatible materials such as strong oxidizing agents.[10]

V. Accidental Release and First Aid Measures

Spill Response:

- Evacuate the area.
- Wear appropriate PPE.
- Carefully sweep or vacuum up the spilled solid material, avoiding dust generation.[7]
- Place the waste in a sealed container for disposal.[4]
- Clean the spill area with a suitable solvent and then wash with soap and water.

First Aid:

- If Swallowed: Rinse mouth with water. Do NOT induce vomiting. Seek immediate medical attention.[\[4\]](#)[\[7\]](#)
- If on Skin: Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing.[\[4\]](#)
- If in Eyes: Flush with plenty of water for at least 15 minutes. Seek medical attention.[\[4\]](#)
- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.[\[4\]](#)

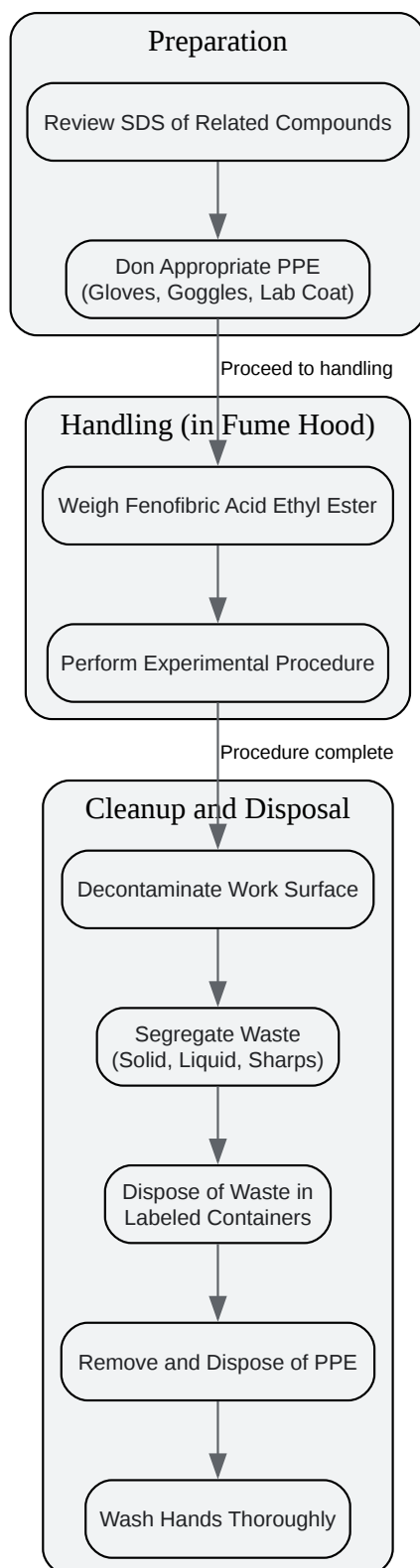
VI. Disposal Plan

All waste must be handled in accordance with local, state, and federal regulations.[\[12\]](#)

- Unused Product: Dispose of as hazardous waste. It may be possible to dissolve the material in a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber.[\[4\]](#)[\[8\]](#)
- Contaminated Packaging: Dispose of as unused product.[\[4\]](#) Puncture containers to prevent reuse.[\[12\]](#)

VII. Experimental Workflow for Safe Handling

The following diagram illustrates the standard workflow for safely handling **Fenofibric acid ethyl ester** in a laboratory setting.



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Caption: Workflow for Safe Handling of **Fenofibric Acid Ethyl Ester**.

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